

# Methasulfocarb stock solution preparation

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Methasulfocarb

CAS No.: 66952-49-6

Cat. No.: S535103

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## Chemical Profile & Formulation Basis

Understanding the properties of **methasulfocarb** is the first step in developing a robust stock solution protocol. The table below summarizes key data from the Pesticide Properties Database (PPDB) [1].

Property	Value / Description	Significance for Solution Preparation
IUPAC Name	S-4-(mesyloxy)phenyl methyl(thiocarbamate) [1]	Identifies the core chemical structure.
Chemical Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>4</sub> S <sub>2</sub> [1]	Provides molecular composition.
Molecular Mass	261.32 g/mol [1]	Essential for molarity calculations.
Physical State	Colourless crystalline solid [1]	The typical form for dissolution.
Water Solubility	480 mg/L (at 20 °C, pH 7) [1]	Indicates <b>low water solubility</b> , suggesting a need for organic solvents.
Log P	1.68 [1]	Confirms higher affinity for organic solvents than water.

Property	Value / Description	Significance for Solution Preparation
Formulation Types	Granular or wettable powder forms [1]	Confirms that commercial products are designed for dispersion in a medium.

## Suggested Stock Solution Preparation Protocol

Based on the physicochemical profile, here is a proposed protocol for preparing a **methasulfocarb** stock solution. Given its low water solubility, an organic solvent is required.

### Materials

- **Active Ingredient: Methasulfocarb** (crystalline solid) [1].
- **Solvent: Dimethyl Sulfoxide (DMSO)** is a recommended primary solvent due to its high efficacy in dissolving a wide range of organic compounds. Acetone or dimethylformamide (DMF) can be considered as alternatives [2].
- **Equipment:** Analytical balance, volumetric flask (e.g., 100 mL), magnetic stirrer with stir bar, ultrasonic bath, and appropriate personal protective equipment (PPE).

### Preparation Procedure

- **Calculate Mass:** Determine the mass of **methasulfocarb** required to achieve your desired stock concentration and volume. For example, to prepare 100 mL of a 100 mM stock solution:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass} = 0.1 \text{ mol/L} \times 0.1 \text{ L} \times 261.32 \text{ g/mol} = \mathbf{2.613 \text{ g}}$
- **Weigh Compound:** Accurately weigh the calculated mass of **methasulfocarb** using an analytical balance.
- **Initial Dissolution:** Transfer the weighed solid to a volumetric flask. Add a small volume (e.g., 70-80 mL) of your chosen solvent (DMSO).
- **Agitate:** Cap the flask and mix thoroughly using a magnetic stirrer. To aid dissolution, you can place the flask in an ultrasonic bath for 10-15 minutes.
- **Final Volume:** Once the solid is completely dissolved and the solution appears clear, bring the final volume to the mark (100 mL) with more solvent. Mix the solution again to ensure homogeneity.
- **Aliquot and Store:** Dispense the stock solution into small, labeled aliquots in airtight containers. Store at recommended temperatures, typically -20°C or 4°C, to maintain long-term stability.

## Critical Considerations & Safety

- **Solvent Selection:** The choice of solvent is critical and depends on your downstream application. Ensure the solvent is compatible with your biological or chemical assay systems to avoid interference or toxicity.
- **Solution Stability:** Conduct preliminary stability studies under your storage conditions. Monitor the solution for precipitation or chemical degradation over time using techniques like High-Performance Liquid Chromatography (HPLC) [3].
- **Safety Precautions:** Always use appropriate PPE, including safety goggles, gloves, and a lab coat [4]. Work in a well-ventilated fume hood when handling organic solvents and the neat compound, as the toxicological data indicates an acute oral LD<sub>50</sub> of 112 mg/kg in rats, classifying it as moderately hazardous [1].

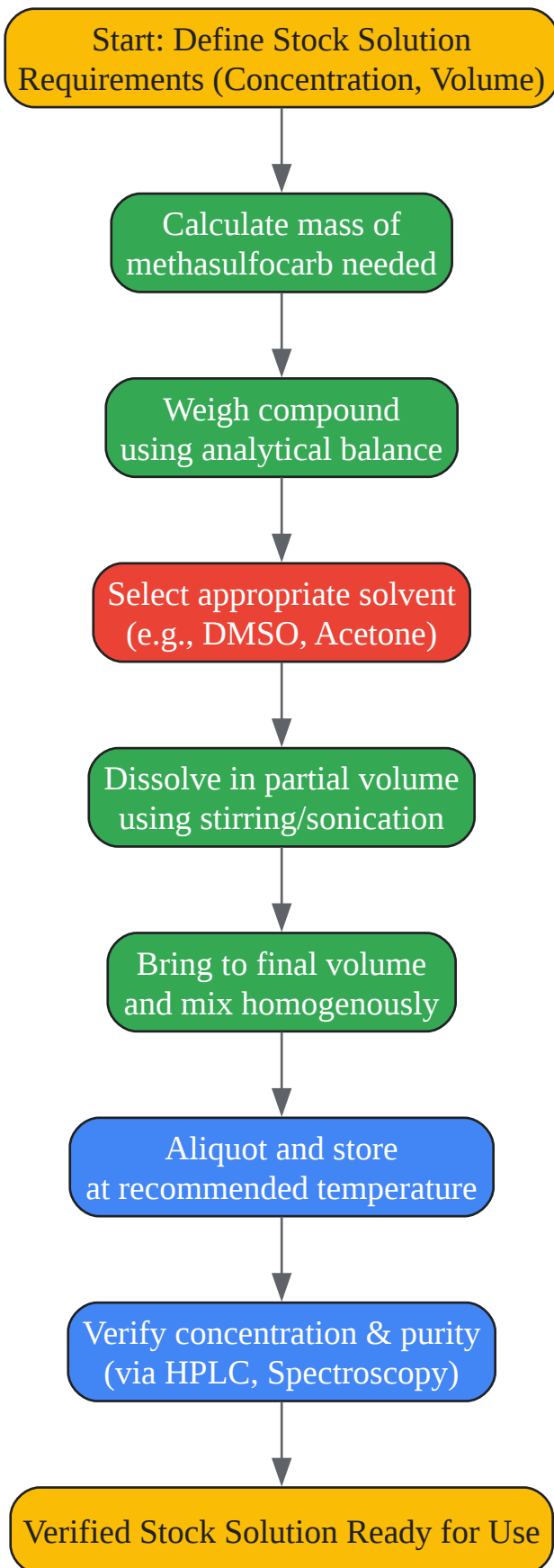
## Analytical Methods for Verification

After preparation, it is good practice to verify the concentration and purity of your stock solution.

- **Chromatography:** Techniques like HPLC are ideal for quantifying the concentration of **methasulfocarb** and checking for the presence of any degradation products [3].
- **Spectroscopy:** Methods such as Fourier-Transform Infrared (FTIR) spectroscopy can be used to confirm the identity of the compound by its functional groups, as referenced in other pesticide characterization studies [2].

## Experimental Workflow

The following diagram outlines the logical workflow for the preparation and verification of a **methasulfocarb** stock solution:



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## Important Limitations

A definitive, peer-reviewed protocol for **methasulfocarb** stock solution preparation was not found in the current search results. The provided guidance is based on **general laboratory practices** and the specific physicochemical properties of the compound. You should treat this as a starting framework and validate all steps empirically in your own laboratory.

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## References

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**Address:** Ontario, CA 91761, United States

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